

OSU-53: A Technical Guide to a Novel Dual mTOR/AMPK Modulator

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Compound of Interest

Compound Name: OSU-53

Cat. No.: B609785

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Abstract

OSU-53 is a novel small molecule that has garnered significant interest within the scientific community for its unique dual-modulatory activity on two critical cellular signaling hubs: the mammalian target of rapamycin (mTOR) and AMP-activated protein kinase (AMPK). By simultaneously inhibiting mTOR and activating AMPK, **OSU-53** presents a compelling therapeutic strategy for a range of pathologies, including cancer and neurological disorders. This technical guide provides an in-depth overview of **OSU-53**, consolidating key quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action to serve as a comprehensive resource for researchers in the field.

Introduction

The mTOR and AMPK pathways are central regulators of cellular metabolism, growth, and survival. While mTOR signaling promotes anabolic processes in response to growth factors and nutrients, AMPK acts as a cellular energy sensor, triggering catabolic pathways to restore energy homeostasis. Dysregulation of these pathways is a hallmark of numerous diseases. **OSU-53** emerges as a promising pharmacological tool and potential therapeutic agent by virtue of its ability to concurrently inhibit the pro-growth mTOR pathway and activate the energy-sensing AMPK pathway. This dual action offers a multi-pronged approach to restoring cellular balance and combating disease.

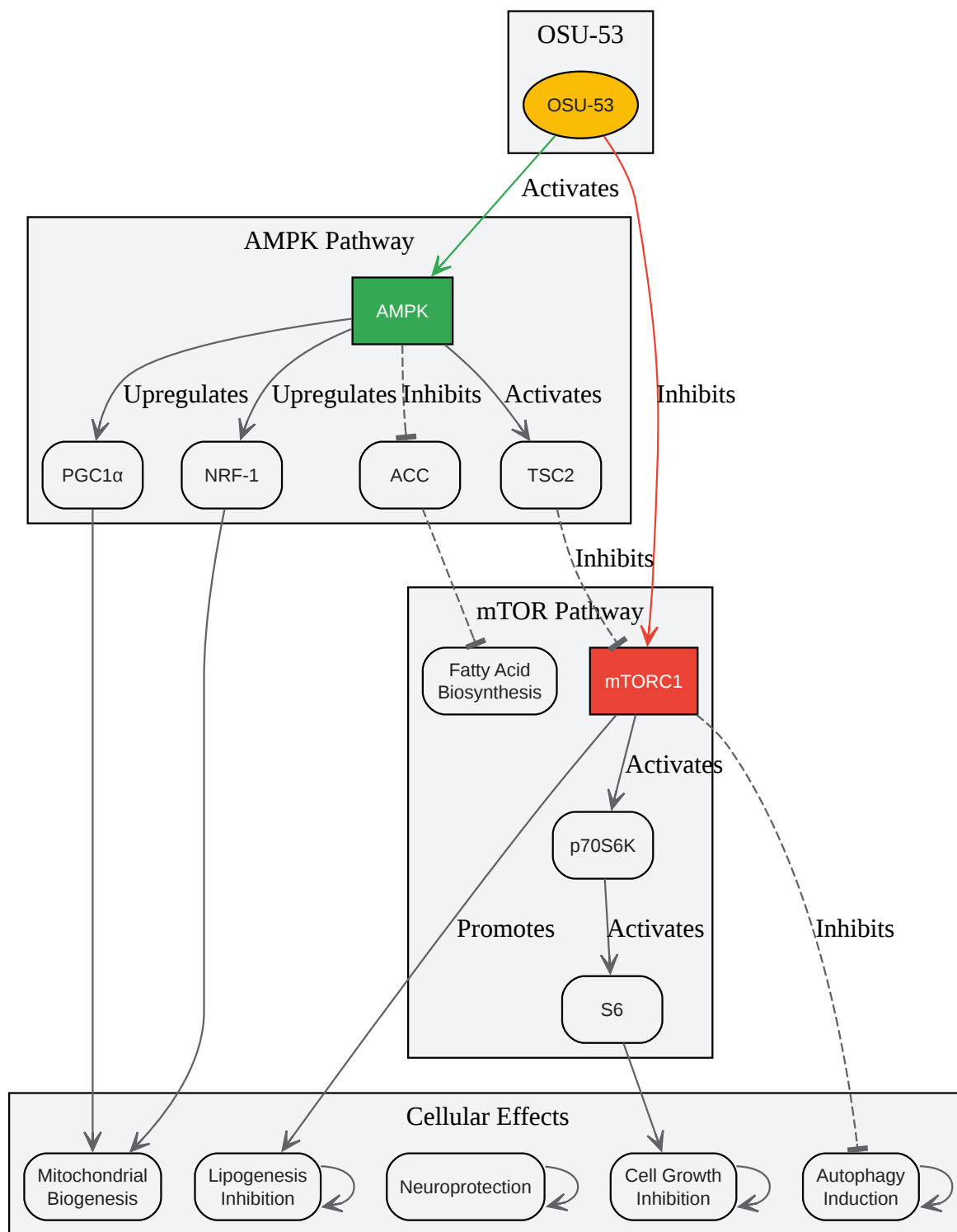
Quantitative Data

The following table summarizes the key quantitative parameters reported for **OSU-53**, providing a comparative overview of its potency and efficacy.

Parameter	Target	Value	Cell Line/System	Reference
IC50	mTOR	8.23 μ M (95% CI: 6.96, 9.51 μ M)	In vitro kinase assay	[1]
EC50	AMPK	0.3 μ M	Recombinant AMPK kinase activity	[2]

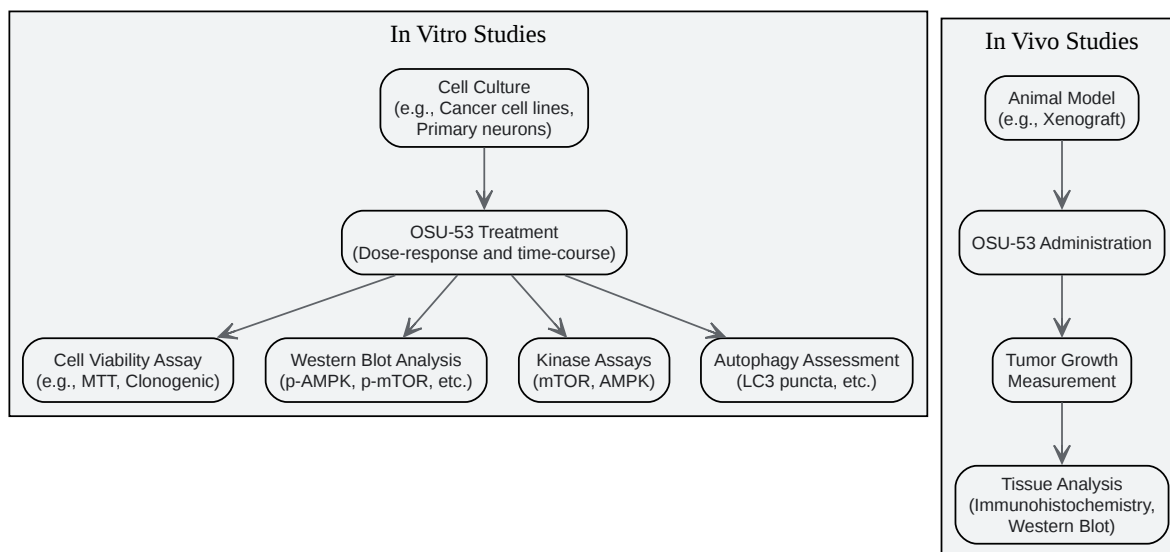
Signaling Pathways and Experimental Workflows

The intricate interplay between **OSU-53** and the mTOR/AMPK signaling cascades, as well as a typical experimental workflow for its investigation, are depicted in the following diagrams.



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OSU-53 Signaling Pathways



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References

- 1. broadpharm.com [broadpharm.com]
- 2. Overview of methods that determine mitochondrial function in human disease - PMC [pmc.ncbi.nlm.nih.gov]
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